

An In-depth Technical Guide to 2-Bromo-5-chloro-3-nitropyridine

Compound of Interest

Compound Name: 2-Bromo-5-chloro-3-nitropyridine

Cat. No.: B1267106

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-5-chloro-3-nitropyridine is a halogenated nitro-substituted pyridine derivative. Halogenated pyridines are a significant class of heterocyclic

Chemical Structure and Properties

The chemical structure of **2-Bromo-5-chloro-3-nitropyridine** is characterized by a pyridine ring substituted with a bromine atom at the 2-position, a c

```
graph "Chemical_Structure_of_2-Bromo-5-chloro-3-nitropyridine" {
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  node [shape=plaintext];
  bgcolor="#FFFFFF";
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Define nodes for the pyridine ring and substituents

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C1 [label="C", pos="-0.95,0.55!", fontcolor="#202124"];
C2 [label="C", pos="-0.95,-0.55!", fontcolor="#202124"];
C3 [label="C", pos="0,-1.1!", fontcolor="#202124"];
C4 [label="C", pos="0.95,-0.55!", fontcolor="#202124"];
C5 [label="C", pos="0.95,0.55!", fontcolor="#202124"];
Br [label="Br", pos="1.9,1.1!", fontcolor="#EA4335"];
Cl [label="-Cl", pos="-1.9,-1.1!", fontcolor="#34A853"];
N02_N [label="N", pos="-1.9,1.1!", fontcolor="#4285F4"];
O1 [label="O", pos="-2.4,1.6!", fontcolor="#EA4335"];
O2 [label="O", pos="-1.4,1.6!", fontcolor="#EA4335"];
```

Draw the bonds for the pyridine ring

```
N -- C1 [color="#202124"];
C1 -- C2 [color="#202124"];
C2 -- C3 [color="#202124"];
C3 -- C4 [color="#202124"];
C4 -- C5 [color="#202124"];
C5 -- N [color="#202124"];
```

Draw double bonds in the pyridine ring

```
edge [style=bold, color="#202124"];  
N -- C5;  
C1 -- C2;  
C3 -- C4;
```

Draw bonds to the substituents

```
C5 -- Br [color="#202124"];  
C2 -- Cl [color="#202124"];  
C1 -- N02_N [color="#202124"];  
N02_N -- O1 [style=bold, color="#202124"];  
N02_N -- O2 [color="#202124"];  
  
}
```

Figure 2. Drug discovery workflow utilizing **2-Bromo-5-chloro-3-nitropyridine**.

Conclusion

2-Bromo-5-chloro-3-nitropyridine is a chemical intermediate with significant potential in organic synthesis, |

- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-5-chloro-3-nitropyridine]. BenchChem, [2026]. [Online PDF]. Availabl

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